

An In-depth Technical Guide to DSPE-PEG-NH2: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Dspe-peg-NH2*

Cat. No.: *B15794007*

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This technical guide provides a comprehensive overview of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)] (**DSPE-PEG-NH2**), a heterobifunctional phospholipid-PEG conjugate critical to the fields of nanomedicine and drug delivery. Designed for researchers, scientists, and drug development professionals, this document details the molecule's chemical structure, physicochemical properties, and core applications, supplemented with detailed experimental protocols and graphical representations.

Introduction to DSPE-PEG-NH2

DSPE-PEG-NH2 is an amphiphilic polymer that plays a pivotal role in the development of advanced drug delivery systems.^[1] It is composed of three key components:

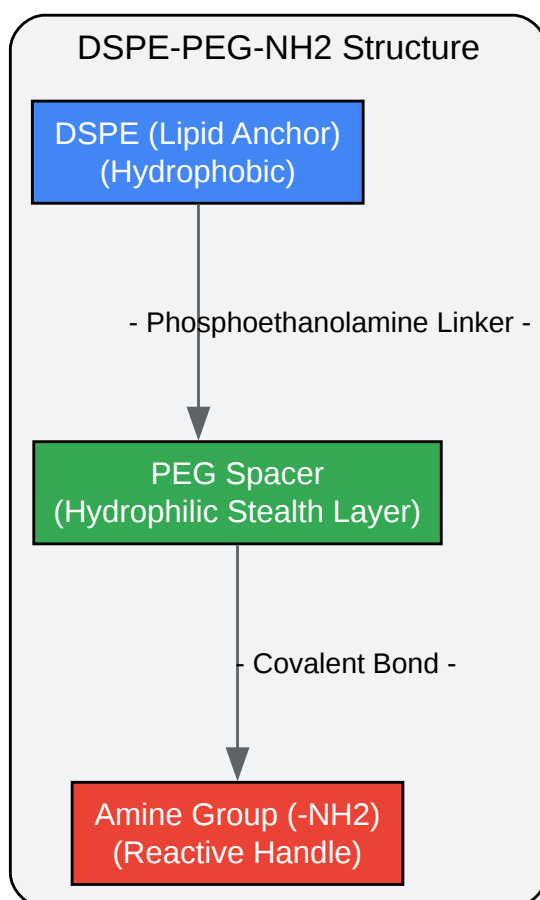
- 1,2-distearoyl-sn-glycero-3-phosphoethanolamine (DSPE): A saturated 18-carbon phospholipid that serves as a hydrophobic anchor, enabling the molecule's incorporation into the lipid bilayers of nanoparticles like liposomes.^[2]
- Polyethylene Glycol (PEG): A hydrophilic polymer chain that, when exposed on the surface of a nanoparticle, creates a hydration layer. This "stealth" shield reduces recognition by the immune system (opsonization), thereby prolonging the circulation half-life of the drug carrier in the bloodstream.^{[2][3]}

- **Amine Group (-NH₂):** A terminal primary amine group that serves as a reactive handle for bioconjugation.[4] This functional group allows for the covalent attachment of various targeting ligands—such as antibodies, peptides, or aptamers—to the surface of the nanoparticle, enabling active targeting to specific cells or tissues.[3]

This unique combination of properties makes **DSPE-PEG-NH₂** an invaluable reagent for creating long-circulating, target-specific nanocarriers for therapeutic agents and imaging probes.[1][4]

Chemical Structure and Key Components

The structure of **DSPE-PEG-NH₂** is linear and heterobifunctional, with a lipid anchor at one end and a reactive amine at the other, separated by a flexible PEG spacer.[5]



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A simplified block diagram of the **DSPE-PEG-NH2** molecule.

Physicochemical Properties

DSPE-PEG-NH2 is typically a white to off-white solid powder or waxy substance, with its physical form depending on the molecular weight of the PEG chain.^{[3][6]} Its properties are crucial for formulation development, storage, and application.

Table 1: General Properties of DSPE-PEG-NH2

Property	Description	Source(s)
Appearance	White to off-white solid powder or chunk. May appear as a wax-like, semi-solid for lower molecular weight PEGs (≤ 1 k Da).	^{[3][6]}
Purity	Typically >90% or >95%, confirmed by NMR.	^{[4][6]}
Solubility	Soluble in organic solvents such as chloroform, dichloromethane, DMSO, and DMF. Enhanced solubility in alcohols.	^{[3][6]}
Storage Conditions	For long-term storage (months to years), maintain at -20°C in a dry, dark environment. For short-term (days to weeks), 0-4°C is suitable.	^[6]
Stability	Stable for several weeks at ambient temperature during shipping. Stock solutions should avoid repeated freeze-thaw cycles.	^{[3][6]}

Table 2: Common Molecular Weights

The overall molecular weight of **DSPE-PEG-NH2** is determined by the length of the PEG chain. Several standard PEG lengths are commercially available.

PEG Moiety MW (Da)	Total Average MW (Da)	Source(s)
600	~1349	[6]
1,000	~1749	[6]
2,000	~2790	[2]
3,400	~4149	[3]
5,000	~5749	[3]

Applications in Research and Drug Development

The primary application of **DSPE-PEG-NH2** is as a functional excipient in the formulation of nanoparticles for drug delivery.[\[4\]](#)

- **Stealth Liposomes and Micelles:** When incorporated into lipid-based nanoparticles, the PEG component provides "stealth" characteristics, extending circulation time and improving the drug's pharmacokinetic profile.[\[4\]](#)
- **Active Targeting:** The terminal amine group is readily available for conjugation with targeting molecules. This allows the drug carrier to specifically bind to and enter target cells (e.g., cancer cells overexpressing a particular receptor), enhancing therapeutic efficacy while reducing off-target side effects.[\[3\]](#)
- **Gene Transfection:** **DSPE-PEG-NH2** is used in the formulation of lipid nanoparticles (LNPs) for the delivery of genetic material like siRNA and mRNA.[\[1\]](#)
- **Surface Functionalization:** It is used to modify the surface of various nanoparticles (e.g., iron oxide, polymeric) to improve their biocompatibility and provide a point of attachment for further functionalization.[\[7\]](#)[\[8\]](#)

Experimental Protocols

Detailed methodologies are essential for the successful application of **DSPE-PEG-NH2**. Below are representative protocols for the preparation of targeted liposomes and drug-loaded micelles.

Protocol 1: Preparation of Targeted Liposomes by Thin-Film Hydration

This protocol describes a common method for preparing liposomes that incorporate **DSPE-PEG-NH2** for subsequent conjugation to a targeting ligand.[\[9\]](#)

Materials:

- Primary structural lipid (e.g., DSPC or HSPC)
- Cholesterol
- **DSPE-PEG-NH2**
- Organic solvent (e.g., chloroform or a chloroform:methanol mixture)
- Aqueous hydration buffer (e.g., PBS, pH 7.4)
- Drug to be encapsulated (optional, for active loading)
- Extruder with polycarbonate membranes (e.g., 100 nm pore size)

Methodology:

- Lipid Film Formation:
 - Dissolve the structural lipid, cholesterol, and **DSPE-PEG-NH2** in the organic solvent in a round-bottom flask. A typical molar ratio might be 55:40:5 (Lipid:Cholesterol:**DSPE-PEG-NH2**).
 - Remove the organic solvent using a rotary evaporator under vacuum. This process deposits a thin, uniform lipid film on the inner wall of the flask.[\[9\]](#)
- Hydration:

- Hydrate the lipid film with the aqueous buffer. If encapsulating a hydrophilic drug, it can be dissolved in this buffer.[\[9\]](#)
- The hydration should be performed above the lipid mixture's phase transition temperature (T_c), with gentle agitation to form multilamellar vesicles (MLVs).
- Size Reduction (Extrusion):
 - To achieve a uniform size distribution, subject the MLV suspension to extrusion.
 - Pass the suspension 10-20 times through polycarbonate membranes with a defined pore size (e.g., 100 nm) using a high-pressure extruder.[\[9\]](#) This results in the formation of unilamellar vesicles (LUVs) with a controlled diameter.
- Purification:
 - Remove any unencapsulated drug or solutes by dialysis or size exclusion chromatography.
- Surface Conjugation (Post-Formulation):
 - The amine groups on the liposome surface can now be conjugated to a targeting ligand (e.g., an antibody or peptide) using a suitable crosslinker, such as an NHS-ester derivative.[\[10\]](#)

Protocol 2: Preparation of Drug-Loaded Micelles

This protocol outlines a simple method for preparing micelles encapsulating a hydrophobic drug.[\[11\]](#)[\[12\]](#)

Materials:

- **DSPE-PEG-NH₂**
- Hydrophobic drug (e.g., Doxorubicin)
- Distilled water or appropriate buffer

- 0.22 µm syringe filter

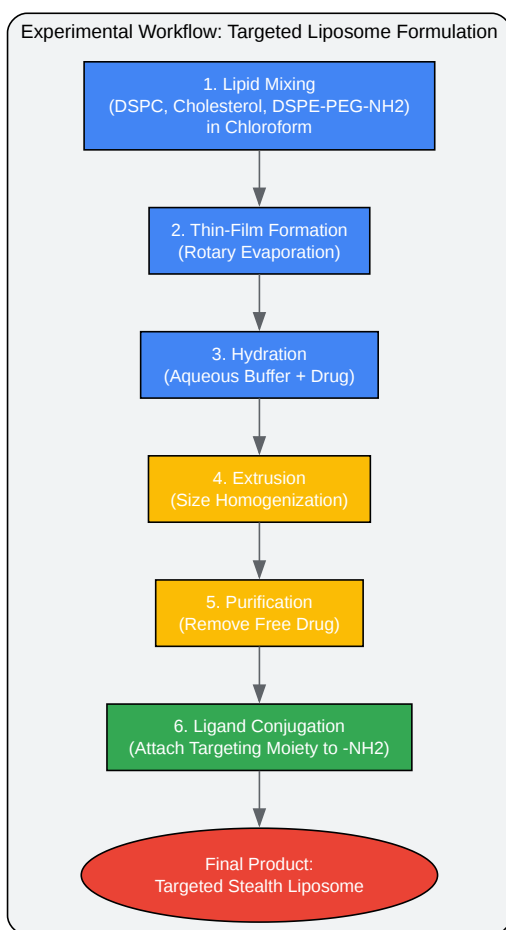
Methodology:

- Solution Preparation:
 - Prepare a stock solution of **DSPE-PEG-NH2** in distilled water (e.g., 20 mg/mL).
 - Prepare a stock solution of the hydrophobic drug in distilled water (e.g., 2 mg/mL).[\[11\]](#)[\[12\]](#)
- Micelle Formation and Drug Loading:
 - Mix the **DSPE-PEG-NH2** solution and the drug solution, typically at a defined volume or weight ratio (e.g., 1:1 by volume).[\[11\]](#)[\[12\]](#)
 - Heat the mixture to 60°C while stirring gently for approximately 30 minutes. During this process, the amphiphilic **DSPE-PEG-NH2** molecules self-assemble into micelles, entrapping the hydrophobic drug within their cores.[\[11\]](#)[\[12\]](#)
- Finalization:
 - Cool the solution to room temperature.
 - Filter the micellar solution through a 0.22 µm membrane to remove any aggregates and ensure sterility.[\[11\]](#)[\[12\]](#)
- Characterization:
 - Analyze the resulting micelles for particle size, zeta potential, and drug encapsulation efficiency.[\[11\]](#)

Visualized Workflows and Mechanisms

Graphviz diagrams are used to illustrate key processes involving **DSPE-PEG-NH2**.

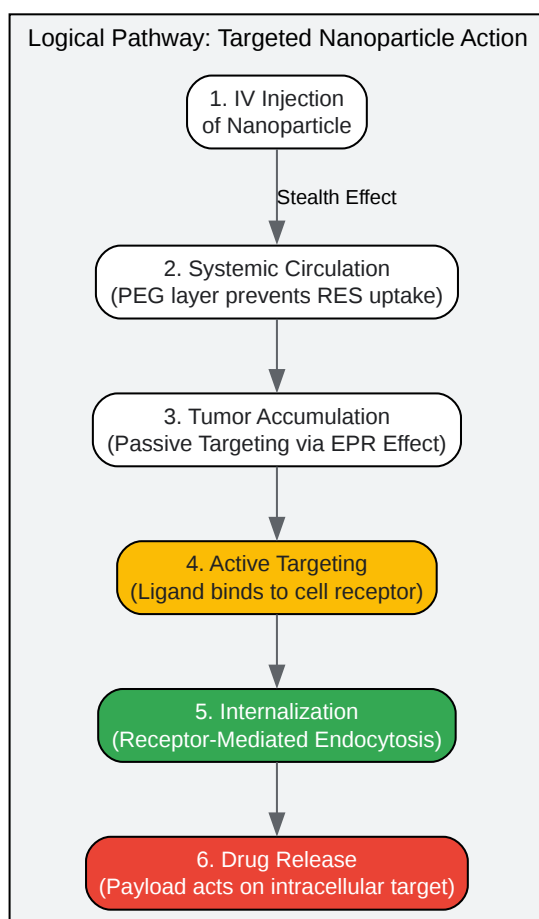
Workflow for Targeted Liposome Preparation



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Workflow for preparing targeted stealth liposomes.

Mechanism of Targeted Drug Delivery



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Conceptual pathway of a targeted nanoparticle in vivo.

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